

Technical Guide: (2S)-2-Methoxypropane-1-thiol

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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Executive Summary & Chemical Identity

(2S)-2-methoxypropane-1-thiol is a chiral, heterofunctionalized alkane thiol. Unlike its achiral or racemic counterparts, the (2S)-enantiomer offers stereochemically defined interactions in biological systems, making it a critical intermediate in the synthesis of Antibody-Drug Conjugates (ADCs) and chiral Self-Assembled Monolayers (SAMs). Its core utility lies in the

-methoxy motif, which enhances aqueous solubility of lipophilic payloads without introducing the steric bulk of larger polyethylene glycol (PEG) chains.

Chemical Profile

Property	Specification
Chemical Name	(2S)-2-methoxypropane-1-thiol
CAS Number	25117-99-1 (Racemate); (2S)-isomer is custom synthesized
Molecular Formula	C ₄ H ₁₀ OS
Molecular Weight	106.19 g/mol
Chiral Center	C2 (S-configuration)
Density	0.920 ± 0.06 g/cm ³ (Predicted)
Boiling Point	120.1 ± 23.0 °C (at 760 mmHg)
Solubility	Soluble in MeOH, DCM, THF; Moderately soluble in water
Appearance	Colorless to pale yellow liquid with characteristic thiol odor

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Note on CAS: While 25117-99-1 refers to the racemic mixture, the (2S)-enantiomer is often chemically distinct in biological applications. Users must verify stereochemical purity (>98% ee) via Chiral HPLC or Optical Rotation (

) prior to use in GMP workflows.

Synthesis & Manufacturing Strategy

To ensure high enantiomeric excess (ee), the synthesis of **(2S)-2-methoxypropane-1-thiol** should avoid direct substitution on chiral halides, which can lead to racemization. The recommended route utilizes the Chiral Pool approach, starting from (S)-Methyl Lactate or (S)-1,2-Propanediol.

Retrosynthetic Analysis

The target molecule is constructed by preserving the chiral center at C2 while transforming the C1 hydroxyl into a thiol.

- Chiral Source: (S)-1,2-Propanediol (derived from (S)-Methyl Lactate).
- Differentiation: Selective protection of the primary alcohol.
- Functionalization: Methylation of the secondary alcohol (C2).
- Transformation: Deprotection and conversion of C1-OH to C1-SH.

Detailed Protocol: Chiral Pool Synthesis

Step 1: Selective Protection React (S)-1,2-propanediol with tert-butyldimethylsilyl chloride (TBDMSCl) and imidazole in DCM at 0°C. The primary alcohol reacts preferentially due to steric accessibility.

- Yield: ~90%
- Intermediate: (S)-1-(tert-butyldimethylsilyloxy)propan-2-ol.

Step 2: Methylation (The Critical Chiral Step) Treat the intermediate with Sodium Hydride (NaH) in dry THF, followed by Methyl Iodide (MeI).

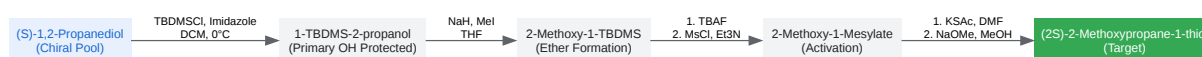
- Mechanism:[\[1\]](#)[\[2\]](#) Williamson Ether Synthesis.
- Control: Maintain temperature <0°C to prevent silyl migration.
- Intermediate: (S)-2-methoxy-1-(tert-butyldimethylsilyloxy)propane.

Step 3: Deprotection & Activation Remove the silyl group using TBAF (Tetra-n-butylammonium fluoride). Convert the liberated primary alcohol to a Mesylate (OMs) using Methanesulfonyl chloride (MsCl) and Triethylamine (Et₃N).

- Why Mesylate? It is a distinct leaving group that facilitates S_N2 displacement.

Step 4: Thiolation Displace the mesylate with Potassium Thioacetate (KSAC) in DMF to form the thioester, followed by mild hydrolysis (NaOMe/MeOH) to yield the free thiol.

- Precaution: Perform under Argon to prevent disulfide dimerization.



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Figure 1: Stereoselective synthesis pathway from (S)-1,2-Propanediol ensuring retention of C2 chirality.[3]

Applications in Drug Development

The **(2S)-2-methoxypropane-1-thiol** moiety is increasingly utilized in Antibody-Drug Conjugates (ADCs) and Peptide Therapeutics.

Hydrophilicity Masking in ADC Linkers

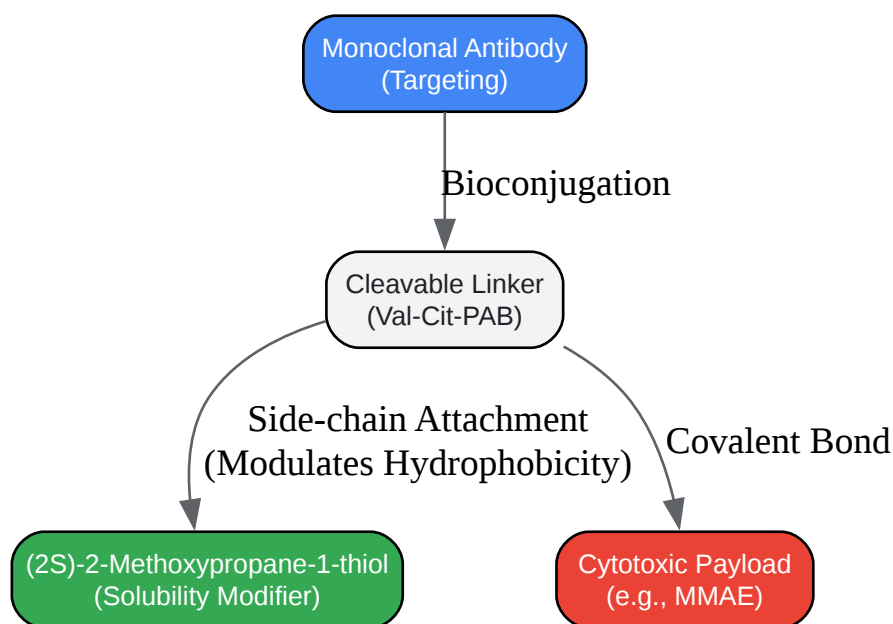
Hydrophobic cytotoxic payloads (e.g., PBD dimers, Maytansinoids) often cause ADCs to aggregate, leading to rapid clearance and immunogenicity.

- Mechanism: The methoxy group at C2 mimics the hydration shell of PEG (Polyethylene Glycol) but with a much smaller footprint.
- Advantage: Unlike long PEG chains, this compact "side-chain" does not sterically hinder the cleavage of the linker by lysosomal enzymes (e.g., Cathepsin B).

Surface Chemistry (Biosensors)

In the development of chiral sensors, **(2S)-2-methoxypropane-1-thiol** forms Self-Assembled Monolayers (SAMs) on gold surfaces.

- Application: The chiral methoxy surface creates a stereoselective interface for separating enantiomers or binding chiral proteins.
- Protocol: Incubate gold substrate in 1 mM ethanolic solution of the thiol for 24 hours.



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Figure 2: Integration of the chiral thiol into an ADC linker architecture to improve solubility.

Handling & Stability Protocols

Thiols are prone to oxidative dimerization to form disulfides (

).

Strict anaerobic handling is required.

Parameter	Recommendation
Storage	-20°C under Argon or Nitrogen atmosphere.
Solvents	Use degassed, anhydrous solvents (THF, DMF) for reactions.
Reconstitution	Prepare fresh; add TCEP or DTT (1-5 mM) if disulfide formation is suspected.
Safety	High odor potency (stench). Handle in a fume hood. Treat waste with bleach (NaOCl) to oxidize thiol before disposal.

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